

# An In-depth Technical Guide on (S)-Tert-butyl 1-aminopropan-2-ylcarbamate

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## Compound of Interest

**Compound Name:** (S)-Tert-butyl 1-aminopropan-2-ylcarbamate

**Cat. No.:** B139727

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **(S)-tert-butyl 1-aminopropan-2-ylcarbamate**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Chemical Identity and Core Properties

**(S)-tert-butyl 1-aminopropan-2-ylcarbamate** is a chiral building block commonly utilized in organic and medicinal chemistry. The presence of a primary amine and a Boc-protected secondary amine makes it a valuable intermediate for the synthesis of more complex molecules, particularly peptidomimetics and other chiral compounds.

Table 1: Core Chemical Identifiers

Identifier	Value
IUPAC Name	(S)-tert-butyl 1-aminopropan-2-ylcarbamate <a href="#">[1]</a>
CAS Number	146552-71-8 <a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	174.24 g/mol <a href="#">[1]</a>
InChI Key	JQXZBJAAOLPTKP-LURJTMIESA-N

Table 2: Physicochemical and Computed Properties

Property	Value
Physical Form	Solid
Purity	≥95%
Storage Temperature	Refrigerator
Topological Polar Surface Area (TPSA)	55.56 Å <sup>2</sup> (Value for a similar isomer) <a href="#">[2]</a>
logP	1.20 (Value for a similar isomer) <a href="#">[2]</a>
Hydrogen Bond Donors	1 (Value for a similar isomer) <a href="#">[2]</a>
Hydrogen Bond Acceptors	3 (Value for a similar isomer) <a href="#">[2]</a>
Rotatable Bonds	2 (Value for a similar isomer) <a href="#">[2]</a>

## Safety and Handling

Proper handling of **(S)-tert-butyl 1-aminopropan-2-ylcarbamate** is essential in a laboratory setting. The compound is classified as hazardous, and appropriate personal protective equipment (PPE) should be used.

Table 3: GHS Hazard Information

Category	Code	Description
Signal Word	-	Warning
Hazard Statements	H302	Harmful if swallowed
H315		Causes skin irritation
H319		Causes serious eye irritation
H335		May cause respiratory irritation
Precautionary Statements	P261	Avoid breathing dust/fumes/gas/mist/vapors/spray
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing

#### Storage and Handling Recommendations:

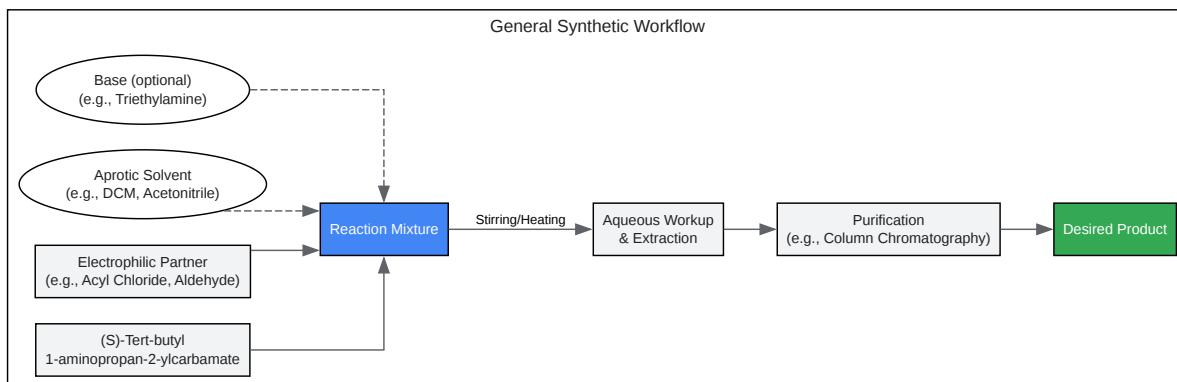
- Storage: Store in a tightly-closed container in a cool, dry, and well-ventilated area, such as a refrigerator.<sup>[3]</sup>
- Handling: Use only with adequate ventilation or under a chemical fume hood.<sup>[3][4]</sup> Avoid contact with skin, eyes, and clothing.<sup>[3]</sup> Wash hands thoroughly after handling.<sup>[3]</sup> Wear protective gloves, clothing, and eye/face protection.<sup>[3]</sup>

## Role in Organic Synthesis

**(S)-tert-butyl 1-aminopropan-2-ylcarbamate** is primarily used as a chiral intermediate. The tert-butoxycarbonyl (Boc) group serves as a robust protecting group for the amine, which is stable under a variety of reaction conditions but can be easily removed with mild acids. This allows for selective reaction at the free primary amine, making it a versatile tool for constructing nitrogen-containing molecules.

Its applications include:

- Peptide Synthesis: Used as a non-natural amino acid derivative to build complex peptides and peptidomimetics.[5]
- Chiral Building Block: Serves as a foundational structure for the synthesis of enantiomerically pure pharmaceuticals and other complex organic molecules.[5]



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Caption: General workflow for using the title compound in a coupling reaction.

## Experimental Protocols

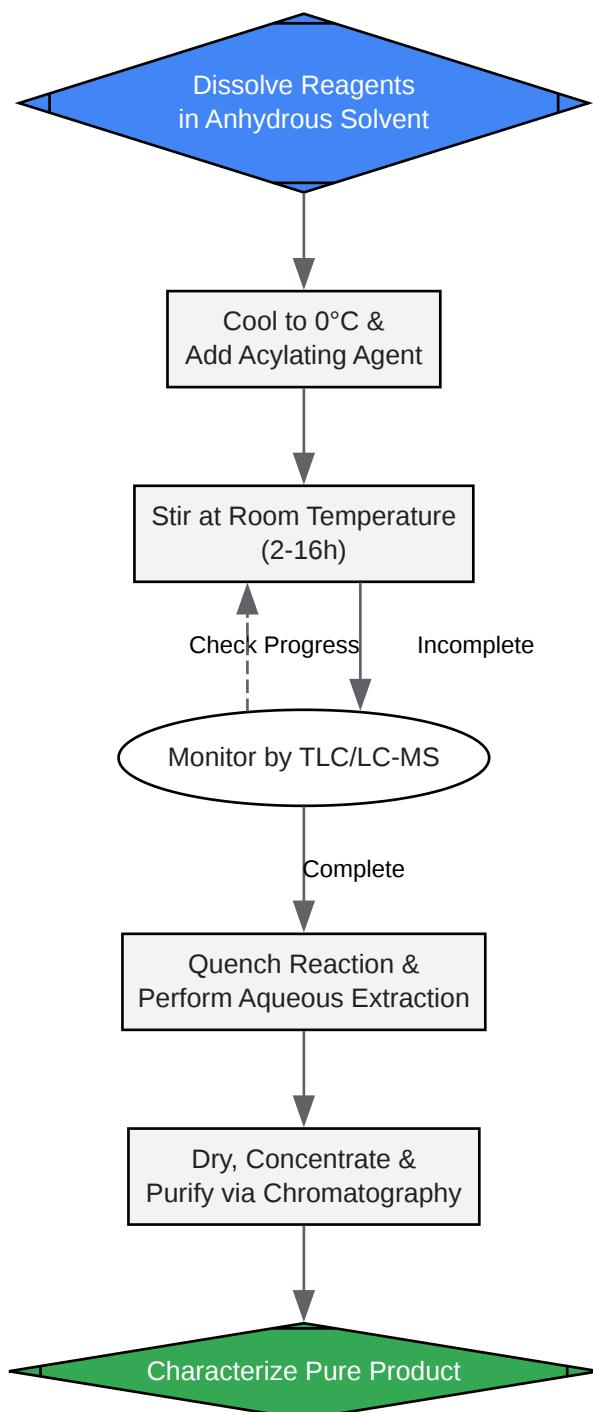
While a specific protocol for the synthesis of **(S)-tert-butyl 1-aminopropan-2-ylcarbamate** is not detailed in the provided results, a representative experimental protocol for its use in a coupling reaction can be described based on common organic chemistry methods.

Protocol: Amide Coupling Reaction

This protocol outlines a general procedure for the acylation of the primary amine of **(S)-tert-butyl 1-aminopropan-2-ylcarbamate**.

- Reaction Setup:
  - To a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add **(S)-tert-butyl 1-aminopropan-2-ylcarbamate** (1.0 molar equivalent).
  - Dissolve the starting material in a suitable anhydrous solvent (e.g., dichloromethane or acetonitrile) to a concentration of approximately 0.1-0.5 M.
  - If the reaction requires a non-nucleophilic base to scavenge acid, add triethylamine (1.1-1.5 molar equivalents).
  - Cool the resulting mixture in an ice bath (0 °C).
- Reagent Addition:
  - Slowly add the desired acylating agent (e.g., an acyl chloride or anhydride, 1.0-1.1 molar equivalents) dropwise to the stirred solution.
- Reaction Monitoring:
  - Allow the reaction to warm to room temperature and stir for a period of 2-16 hours.
  - Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup and Isolation:
  - Upon completion, quench the reaction by adding water or a saturated aqueous solution of sodium bicarbonate.
  - Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., ethyl acetate or dichloromethane).
  - Combine the organic layers, wash with brine, dry over an anhydrous drying agent (e.g., Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>), filter, and concentrate under reduced pressure.
- Purification:

- Purify the resulting crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure acylated product.



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Caption: Step-by-step workflow for a typical amide coupling experiment.

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## References

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